

Spectroscopic and Synthetic Overview of 3-(3-Pyridylmethylamino)propionitrile: Data Inconclusive

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Compound of Interest

Compound Name: 3-(3-Pyridylmethylamino)propionitrile

Cat. No.: B1347007

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A comprehensive search for spectroscopic and synthetic data for **3-(3-Pyridylmethylamino)propionitrile** has yielded inconclusive results. Despite a thorough investigation for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, as well as detailed experimental protocols for its synthesis, specific and verifiable information for this compound remains elusive in publicly accessible scientific literature and databases.

While general synthetic methodologies for related aminopropionitrile compounds are documented, a specific, detailed, and reproducible experimental protocol for the synthesis and subsequent characterization of **3-(3-Pyridylmethylamino)propionitrile** could not be located. The addition of amines to acrylonitrile is a known synthetic route for this class of compounds; however, specific reaction conditions, purification methods, and characterization data for the title compound are not provided in the available resources.

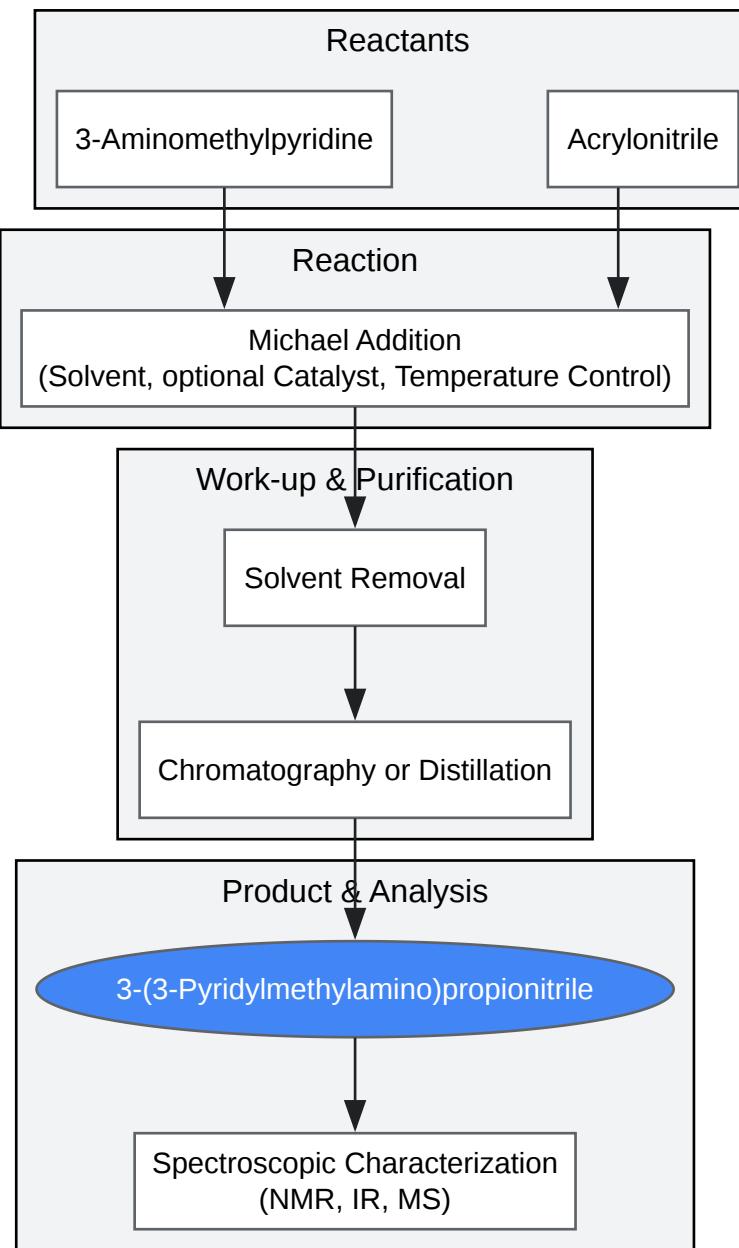
Consequently, the core requirements of this technical guide—the presentation of quantitative spectroscopic data in structured tables, detailed experimental protocols, and the visualization of experimental workflows—cannot be fulfilled at this time due to the lack of available primary data.

General Synthetic Approach: A Conceptual Workflow

Although a specific protocol is unavailable, a potential synthetic pathway for **3-(3-Pyridylmethylamino)propionitrile** can be conceptualized based on the known reactivity of its precursors: 3-aminomethylpyridine and acrylonitrile. This reaction, a Michael addition, would involve the nucleophilic addition of the primary amine of 3-aminomethylpyridine to the activated double bond of acrylonitrile.

Below is a conceptual workflow for this proposed synthesis, which would require experimental validation and optimization.

Conceptual Synthesis Workflow

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Caption: Conceptual workflow for the synthesis of **3-(3-Pyridylmethylamino)propionitrile**.

It is imperative for researchers and drug development professionals to note that this represents a theoretical pathway. The actual execution would necessitate a thorough literature review for analogous reactions to establish optimal conditions, followed by rigorous experimental work to synthesize, purify, and characterize the final product. Should this compound be synthesized,

the collection and publication of its NMR, IR, and MS data would be a valuable contribution to the scientific community.

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